YUM70 solubility issues and solutions

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Compound of Interest

Compound Name:	*YUM70*
Cat. No.:	*B3182296*

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YUM70 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **YUM70**. Below you will find troubleshooting guides and frequently asked questions to ensure successful experimentation with this potent GRP78 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **YUM70** and what is its mechanism of action?

A1: **YUM70** is a potent and selective small molecule inhibitor of the 78-kDa glucose-regulated protein (GRP78), also known as BiP or HSPA5.[1][2] GRP78 is a key molecular chaperone in the endoplasmic reticulum (ER) that plays a critical role in protein folding and the regulation of ER stress.[3] **YUM70** directly binds to GRP78 and inhibits its ATPase activity, leading to an accumulation of unfolded proteins in the ER.[2][3] This induces the Unfolded Protein Response (UPR), specifically activating the PERK/eIF2α/ATF4/CHOP signaling pathway, which ultimately results in ER stress-mediated apoptosis in cancer cells.[3][4][5]

Q2: In which solvents is **YUM70** soluble?

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A2: **YUM70** is readily soluble in dimethyl sulfoxide (DMSO).[1][6] It is reported to be insoluble in water and ethanol.[1] For experimental use, high-concentration stock solutions are typically prepared in fresh, anhydrous DMSO.

Q3: What are the recommended storage conditions for **YUM70** powder and stock solutions?

A3:

- Powder: Store at -20°C for up to 3 years.
- Stock Solutions (in solvent): Aliquot and store at -80°C for up to 1 year to avoid repeated freeze-thaw cycles.[1] For shorter-term storage, solutions can be kept at -20°C for up to 1 month.[1]

Troubleshooting Guide: Solubility Issues

Issue 1: My **YUM70** powder is not dissolving in DMSO.

- Possible Cause: The DMSO may have absorbed moisture, which can reduce the solubility of **YUM70**.[1]
- Solution: Always use fresh, anhydrous, high-purity DMSO for preparing stock solutions. Ensure the DMSO is properly stored in a desiccated environment.

Issue 2: A precipitate forms when I dilute my **YUM70** DMSO stock solution in aqueous cell culture media.

- Possible Cause: **YUM70** is hydrophobic and has very low solubility in aqueous solutions.[1] When a concentrated DMSO stock is diluted into an aqueous medium, the **YUM70** can "crash out" or precipitate.
- Solutions:
  - Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is as low as possible (typically ≤ 0.5%) to minimize solvent toxicity while keeping the compound in solution.

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- Step-wise Dilution: Perform serial dilutions in your culture medium. Instead of a single large dilution, add the **YUM70** stock to a smaller volume of medium first, mix thoroughly, and then bring it to the final volume.
- Vortexing/Mixing: Immediately after adding the **YUM70** stock to the aqueous medium, vortex or mix vigorously to ensure rapid and uniform dispersion.
- Sonication/Heating: If precipitation persists, gentle warming of the solution or brief sonication can help to redissolve the compound.[1] However, be cautious with temperature-sensitive media components.
- Use of Co-solvents/Surfactants (for in vivo formulations): For animal studies, specific formulations containing co-solvents like PEG300 and surfactants like Tween-80 are necessary to maintain solubility.[1][2]

Issue 3: I am observing inconsistent results in my cell-based assays.

- Possible Cause: This could be due to incomplete dissolution or precipitation of **YUM70** in the assay wells.
- Solution: Before adding the final dilution to your cells, visually inspect the solution for any signs of precipitation. If observed, prepare a fresh dilution following the troubleshooting steps above. Ensure thorough mixing when adding the compound to the assay plates.

Quantitative Data Summary

Table 1: **YUM70** Solubility

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Solvent	Solubility	Notes
DMSO	80 mg/mL (~200.58 mM)[1]	Use of fresh, anhydrous DMSO is recommended.[1]
Water	Insoluble[1]	-
Ethanol	Insoluble[1]	-
Formulations		
In Vivo (Oral/IP)	≥ 2.5 mg/mL (Suspended Solution)[2]	Formulation: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[1] Needs sonication.
In Vivo (IP)	-	Formulation: 10% DMSO, 60% Propylene Glycol, 30% Saline.[7]

Table 2: In Vitro Efficacy of **YUM70** in Pancreatic Cancer Cell Lines

Cell Line	IC_{50} (μM)	Notes
MIA PaCa-2	2.8[2]	KRAS mutant
PANC-1	4.5[2]	KRAS mutant
BxPC-3	9.6[2]	KRAS wild-type
HPNE	> 30[2]	Normal pancreatic tissue-derived cells

Experimental Protocols

Protocol 1: Preparation of **YUM70** Stock Solution for In Vitro Assays

- Weighing: Carefully weigh the desired amount of **YUM70** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 80 mg/mL).

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- Dissolution: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or brief sonication may be used if necessary.
- Storage: Aliquot the stock solution into smaller volumes in sterile tubes to avoid multiple freeze-thaw cycles and store at -80°C.

Protocol 2: Preparation of **YUM70** Working Solution for Cell Culture Experiments

- Thawing: Thaw a single aliquot of the **YUM70** DMSO stock solution at room temperature.
- Pre-warming Medium: Pre-warm the cell culture medium to 37°C.
- Dilution: Add the required volume of the **YUM70** stock solution to the pre-warmed medium to achieve the final desired concentration. It is critical to add the stock solution directly into the medium and immediately mix vigorously.
- Final DMSO Concentration: Calculate the final percentage of DMSO in the medium and ensure it is below the tolerance level for your specific cell line (typically ≤ 0.5%). Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experiment.
- Application: Add the final working solution to your cell cultures immediately after preparation.

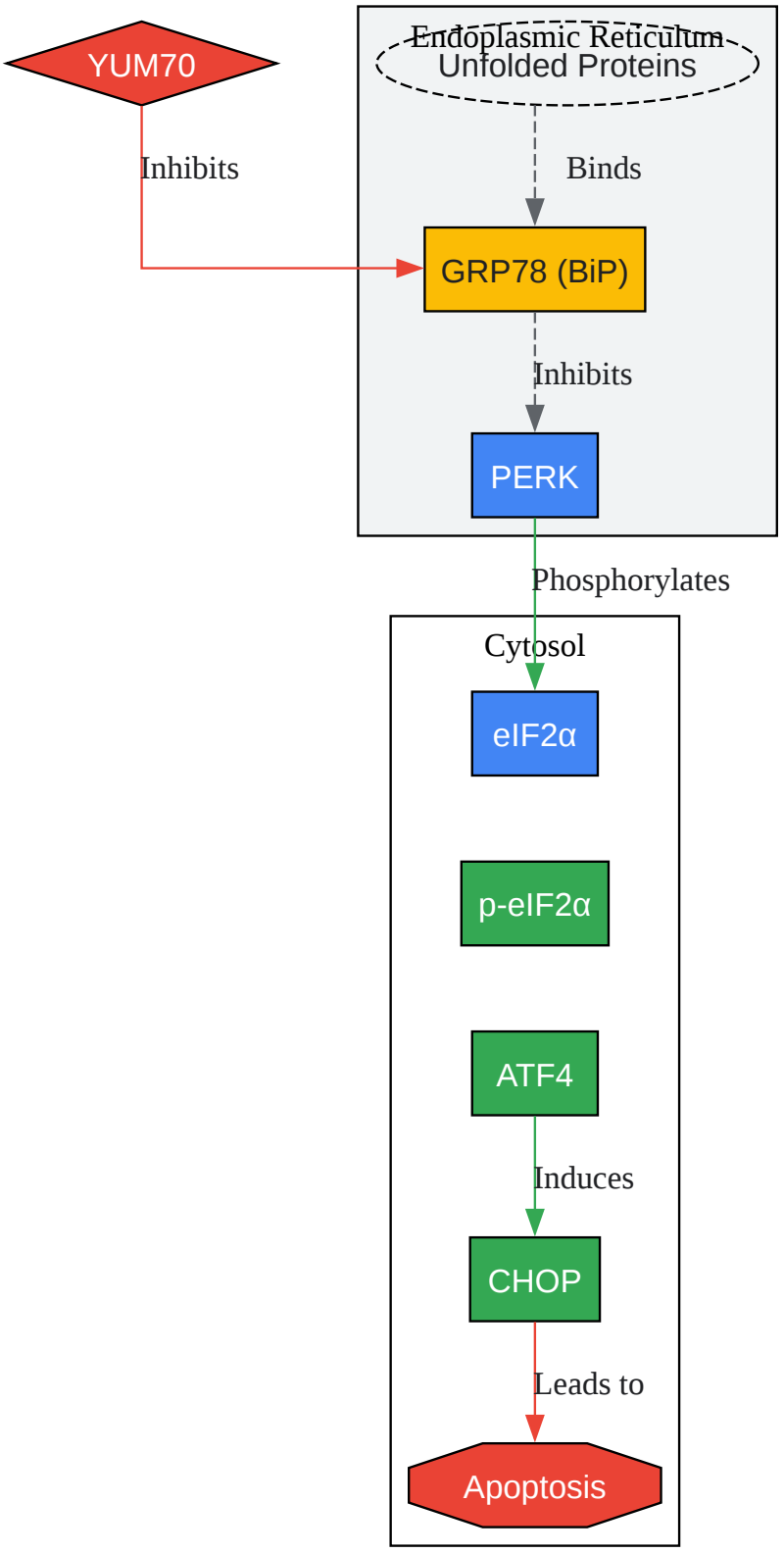
Protocol 3: Preparation of **YUM70** Formulation for In Vivo Studies (Suspended Solution)

This protocol yields a 2.5 mg/mL suspended solution suitable for oral or intraperitoneal injection.[2]

- Prepare Stock: Prepare a 25.0 mg/mL stock solution of **YUM70** in DMSO.
- Mixing Solvents (example for 1 mL final volume): a. To 400 µL of PEG300, add 100 µL of the 25.0 mg/mL **YUM70** DMSO stock solution. Mix evenly. b. Add 50 µL of Tween-80 to the mixture and mix until uniform. c. Add 450 µL of saline to bring the total volume to 1 mL.
- Sonication: Use ultrasonic treatment to create a uniform suspension.[2]
- Administration: The formulation should be used immediately for optimal results.[1]

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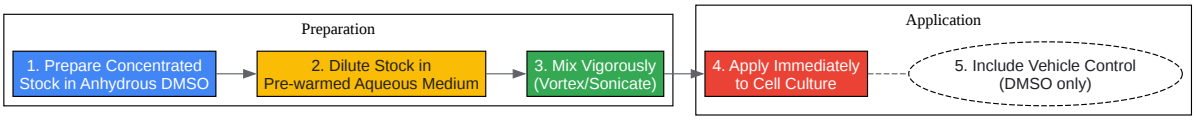
Visualizations



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Caption: **YUM70** inhibits GRP78, leading to ER stress and apoptosis via the PERK/eIF2α/ATF4/CHOP pathway.



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Caption: Recommended workflow for preparing **YUM70** solutions for in vitro experiments.

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